

A Comparative Guide to the In Vitro Synergy of Imipenem with Other Antibiotics

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Compound of Interest

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The escalating threat of antimicrobial resistance necessitates innovative strategies to extend the efficacy of existing antibiotics. Combination therapy, which can result in synergistic, additive, indifferent, or antagonistic interactions, is a key area of investigation. This guide provides a comparative overview of the in vitro synergy of imipenem, a broad-spectrum carbapenem antibiotic, with other antimicrobial agents against clinically significant pathogens. The data presented is compiled from various scientific studies to aid researchers in drug development and in the design of effective therapeutic strategies.

Synergy of Imipenem with Aminoglycosides

The combination of a carbapenem like imipenem with an aminoglycoside is a widely studied approach to combat Gram-negative bacteria, particularly *Pseudomonas aeruginosa*. The primary mechanism of synergy is thought to involve the disruption of the bacterial cell wall by imipenem, which facilitates the intracellular uptake of the aminoglycoside, leading to enhanced inhibition of protein synthesis.

Pathogen	Combination	Synergy Rate (%)	Fractional Inhibitory Concentration Index (FICI)	Reference
Pseudomonas aeruginosa (Imipenem-susceptible)	Imipenem + Amikacin	45	Not Specified	[1]
Pseudomonas aeruginosa (Imipenem-resistant)	Imipenem + Amikacin	10	Not Specified	[1]
Pseudomonas aeruginosa	Imipenem + Amikacin	35	≤0.5	[2][3]
Pseudomonas aeruginosa (Susceptible)	Imipenem + Tobramycin	15	Not Specified	[4][5]
Enterococci (Streptomycin-susceptible)	Imipenem + Streptomycin	Not Specified	Significant increase in killing compared to imipenem alone	[6][7]
Enterococci (Streptomycin-susceptible)	Imipenem + Gentamicin	Not Specified	Significant increase in killing compared to imipenem alone	[6][7]
Enterococci (Streptomycin-resistant)	Imipenem + Gentamicin	Not Specified	Significantly more killing than imipenem alone	[6][7]

Synergy of Imipenem with Fluoroquinolones

The combination of imipenem with fluoroquinolones, such as ciprofloxacin, has been investigated for its potential to enhance activity against *Pseudomonas aeruginosa*. The

rationale for this combination is the targeting of two different essential bacterial processes: cell wall synthesis by imipenem and DNA replication by fluoroquinolones.

Pathogen	Combination	Synergy Rate (%)	Fractional Inhibitory Concentration Index (FICI)	Reference
Pseudomonas aeruginosa (Imipenem-susceptible)	Imipenem + Ciprofloxacin	36	Not Specified	[1]
Pseudomonas aeruginosa (Imipenem-resistant)	Imipenem + Ciprofloxacin	10	Not Specified	[1]
Pseudomonas aeruginosa (Susceptible)	Imipenem + Ciprofloxacin	8	Not Specified	[4][5]

Synergy of Imipenem with Glycopeptides

Against Gram-positive organisms, particularly methicillin-resistant *Staphylococcus aureus* (MRSA), the combination of imipenem with a glycopeptide like vancomycin has shown promise. The proposed mechanism involves the weakening of the cell wall by imipenem, which may facilitate the access of the larger vancomycin molecule to its target site.

Pathogen	Combination	Synergy Rate (%)	Fractional Inhibitory Concentration Index (FICI)	Reference
Methicillin-Resistant Staphylococcus aureus (MRSA)	Imipenem + Vancomycin	94.4	Synergic or Additive	[8] [9]
Methicillin-Resistant Staphylococcus aureus (MRSA)	Imipenem + Vancomycin	76	Not Specified	[10]
Methicillin-Resistant Staphylococcus aureus (MRSA)	Imipenem + Vancomycin	68.75 (22/32 strains)	Mean FICI: 0.35	[11]
Staphylococcus aureus	Imipenem + Vancomycin/Teicoplanin	Majority of isolates	Synergistic or Additive	[12]

Synergy of Imipenem with Other Antibiotics

The synergistic potential of imipenem has also been explored with other classes of antibiotics, such as polymyxins (e.g., colistin), against multidrug-resistant Gram-negative bacteria like *Acinetobacter baumannii*.

Pathogen	Combination	Synergy Rate (%)	Fractional Inhibitory Concentration Index (FICI)	Reference
Acinetobacter baumannii (Imipenem-nonsusceptible)	Imipenem + Colistin	57.6 (at 0.5 mg/L Colistin)	Reversal of imipenem resistance in a significant percentage of isolates	[13]
Acinetobacter baumannii (Imipenem-nonsusceptible)	Imipenem + Colistin	74.6 (at 1 mg/L Colistin)	Reversal of imipenem resistance in a significant percentage of isolates	[13]
Acinetobacter baumannii	Imipenem + Colistin	57.14	Not Specified	[14]

Experimental Protocols

Checkerboard Assay

The checkerboard assay is a common in vitro method to assess antibiotic synergy.[15][16][17] It involves a two-dimensional titration of two antibiotics in a microtiter plate.

Materials:

- 96-well microtiter plates[15]
- Cation-adjusted Mueller-Hinton Broth (CAMHB)[18]
- Bacterial inoculum standardized to 0.5 McFarland (approximately 1.5×10^8 CFU/mL)[15]
- Stock solutions of test antibiotics[15]

Procedure:

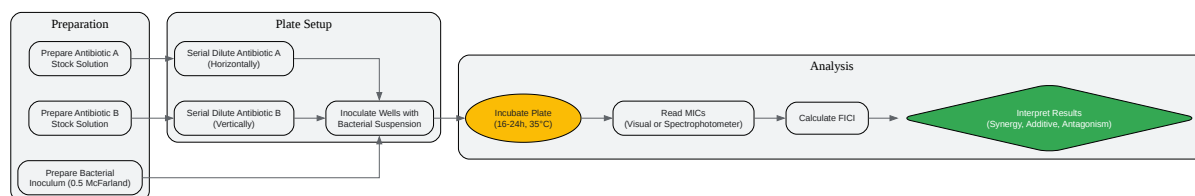
- Prepare serial twofold dilutions of Antibiotic A horizontally across the microtiter plate and serial twofold dilutions of Antibiotic B vertically down the plate.[\[19\]](#)
- Each well will contain a unique combination of concentrations of the two antibiotics.[\[15\]](#)
- Inoculate each well with the standardized bacterial suspension to achieve a final concentration of approximately 5×10^5 CFU/mL.[\[20\]](#)
- Include wells with each antibiotic alone to determine the Minimum Inhibitory Concentration (MIC) of each drug individually.[\[19\]](#) Also include a growth control (no antibiotic) and a sterility control (no bacteria).[\[18\]](#)
- Incubate the plates at 35°C for 16-24 hours.[\[20\]](#)
- Following incubation, determine the MIC for each antibiotic alone and for each combination by observing the lowest concentration that completely inhibits visible growth.[\[15\]](#)

Data Interpretation: The Fractional Inhibitory Concentration Index (FICI) is calculated to quantify the interaction.[\[17\]](#)[\[19\]](#)[\[20\]](#)

- $\text{FIC of Drug A} = (\text{MIC of Drug A in combination}) / (\text{MIC of Drug A alone})$
- $\text{FIC of Drug B} = (\text{MIC of Drug B in combination}) / (\text{MIC of Drug B alone})$
- $\text{FICI} = \text{FIC of Drug A} + \text{FIC of Drug B}$

The results are interpreted as follows:[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Synergy: $\text{FICI} \leq 0.5$
- Additive/Indifference: $0.5 < \text{FICI} \leq 4$
- Antagonism: $\text{FICI} > 4$



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Checkerboard Assay Workflow

Time-Kill Assay

The time-kill assay provides dynamic information about the bactericidal or bacteriostatic activity of an antibiotic combination over time.[18][21]

Materials:

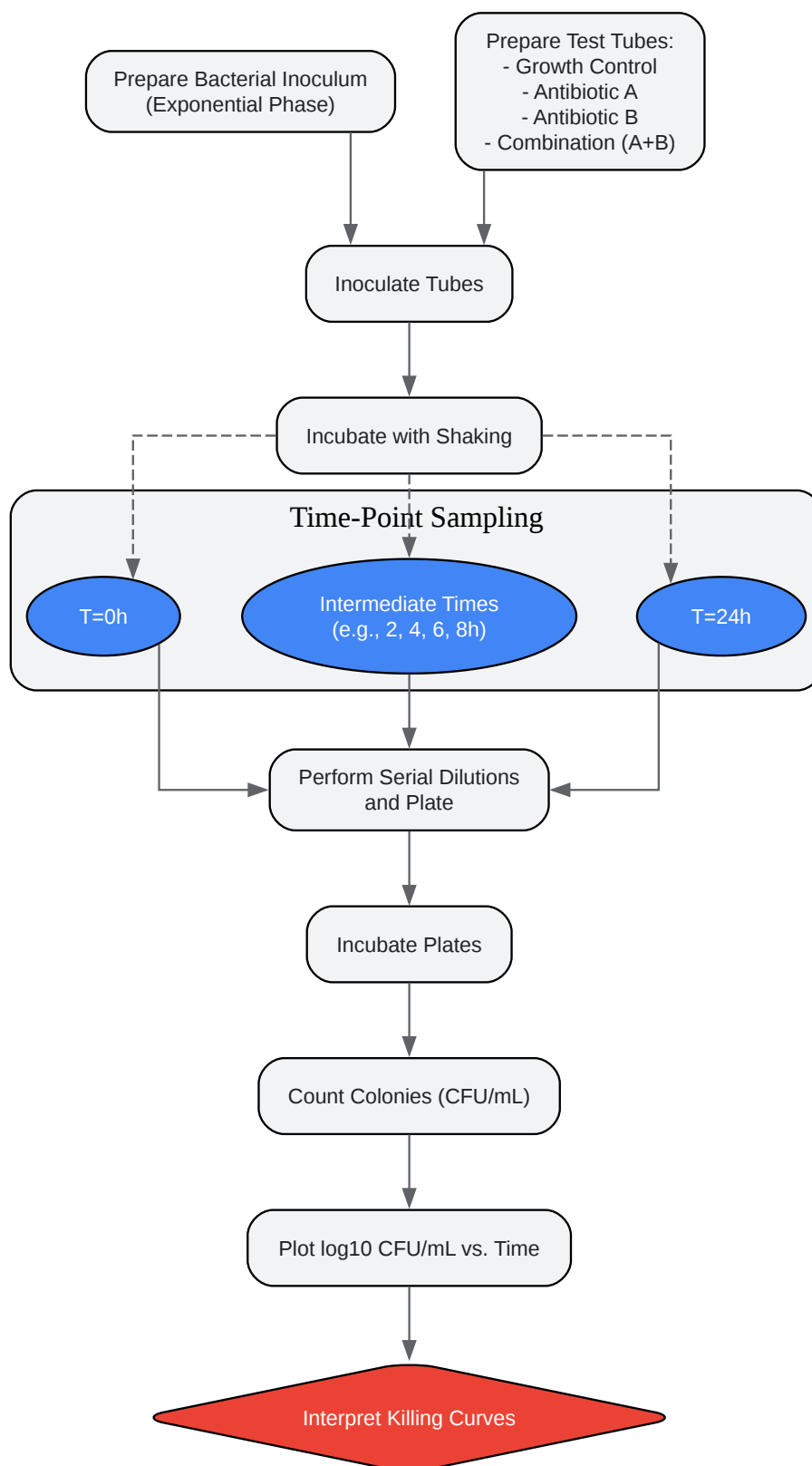
- Culture tubes or flasks[22]
- Cation-adjusted Mueller-Hinton Broth (CAMHB)[23]
- Bacterial inoculum in exponential growth phase[23]
- Stock solutions of test antibiotics[24]
- Apparatus for serial dilutions and plating (e.g., pipettes, sterile saline, agar plates)[18]

Procedure:

- Prepare tubes with CAMHB containing the antibiotics alone and in combination at desired concentrations (often based on MIC values).[22]
- Inoculate the tubes with the bacterial suspension to a starting density of approximately 5×10^5 CFU/mL.[23] Include a growth control tube without any antibiotic.
- Incubate all tubes at 35°C, typically with shaking.[22]
- At specified time points (e.g., 0, 2, 4, 6, 8, 24 hours), withdraw an aliquot from each tube.[22]
- Perform serial dilutions of the aliquots in sterile saline and plate onto agar plates to determine the viable bacterial count (CFU/mL).[18]
- Incubate the plates for 18-24 hours at 37°C and then count the colonies.[18]

Data Interpretation: The results are plotted as $\log_{10}$ CFU/mL versus time.

- Synergy is typically defined as a ≥ 2 - $\log_{10}$ decrease in CFU/mL at 24 hours by the combination compared with the most active single agent.[23]
- Bactericidal activity is often defined as a ≥ 3 - $\log_{10}$ reduction in CFU/mL from the initial inoculum.
- Indifference is a < 2 - $\log_{10}$ change in CFU/mL between the combination and the most active single agent.
- Antagonism is a > 2 - $\log_{10}$ increase in CFU/mL between the combination and the least active single agent.



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Time-Kill Assay Workflow

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